Pyrazine-2-sulfonyl Fluoride: A Technical Guide for Advanced Drug Discovery

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Compound of Interest

Compound Name:	*Pyrazine-2-sulfonyl fluoride*
CAS No.:	*2090368-34-4*
Cat. No.:	*B2783640*

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Introduction: The Convergence of Privileged Scaffolds

In the landscape of modern medicinal chemistry, the strategic combination of pharmacologically significant motifs is a cornerstone of rational drug design. The pyrazine ring, a six-membered aromatic heterocycle, is a well-established "privileged scaffold" found in numerous FDA-approved drugs and biologically active compounds, prized for its metabolic stability and ability to engage in critical hydrogen bonding interactions.[1] Concurrently, the sulfonyl fluoride moiety has emerged from a niche reagent to a powerhouse in chemical biology and drug discovery, largely through the advent of Sulfur(VI) Fluoride Exchange (SuFEx) click chemistry. This functional group acts as a highly selective, covalently-binding warhead, offering a unique balance of stability and latent reactivity that is ideal for creating targeted covalent inhibitors.[2]

This guide provides an in-depth technical overview of **Pyrazine-2-sulfonyl fluoride**, a molecule that synergistically combines these two key functionalities. We will explore its core physicochemical properties, provide a framework for its synthesis and handling, and detail robust protocols for its characterization, offering field-proven insights for its application in advanced research and development programs.

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Section 1: Core Compound Identification and Properties

Pyrazine-2-sulfonyl fluoride is a reactive yet valuable chemical entity. Its proper identification and an understanding of its fundamental properties are critical for its successful application.

Key Identifiers

A summary of the essential identification data for **Pyrazine-2-sulfonyl fluoride** is presented below.

Identifier	Value	Source
IUPAC Name	pyrazine-2-sulfonyl fluoride	-
CAS Number	2090368-34-4	[3]
Molecular Formula	$C_4H_3FN_2O_2S$	[3]
Molecular Weight	162.15 g/mol	Calculated
Monoisotopic Mass	161.98993 Da	-

Physicochemical Data

Direct experimental data for **Pyrazine-2-sulfonyl fluoride** is not extensively published. The following table synthesizes computed data with properties inferred from its close structural analog, Pyrazine-2-sulfonyl chloride, and the general chemical behavior of heteroaromatic sulfonyl fluorides.

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Property	Description	Rationale & Expert Insights
Appearance	Predicted to be a colorless to pale yellow solid or liquid.	This is based on the typical appearance of related compounds like Pyrazine-2-sulfonyl chloride.[4] The final state depends on the melting point, which has not been experimentally determined.
Solubility	Expected to be soluble in common organic solvents such as dichloromethane (DCM), chloroform, and N,N-dimethylformamide (DMF).	Analogy with Pyrazine-2-sulfonyl chloride suggests good solubility in polar aprotic organic solvents.[4] Aqueous solubility is expected to be low and confounded by hydrolysis.
Stability	Moisture-sensitive; susceptible to slow hydrolysis. Markedly more stable than its sulfonyl chloride counterpart.	Heteroaromatic sulfonyl chlorides are known for their high reactivity and moisture sensitivity.[4] The S-F bond in sulfonyl fluorides is significantly more stable towards hydrolysis than the S-Cl bond, a key advantage for handling and storage, though anhydrous conditions are still strongly recommended.[2]
Reactivity	The sulfur atom is highly electrophilic and reactive towards strong nucleophiles.	The electron-withdrawing nature of the pyrazine ring enhances the electrophilicity of the sulfonyl group, making it a potent reactant for SuFEx reactions with nucleophilic residues like phenols, amines, and thiols.[1]

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Section 2: Molecular Structure and Reactivity Profile

The unique reactivity of **Pyrazine-2-sulfonyl fluoride** is a direct consequence of its molecular architecture.

Caption: Molecular structure of **Pyrazine-2-sulfonyl fluoride**.

The molecule's reactivity is dominated by the sulfonyl fluoride ($-SO_2F$) group. The sulfur atom is in a high oxidation state (+6) and is bonded to two highly electronegative oxygen atoms and a fluorine atom. This, combined with the inductive electron-withdrawing effect of the adjacent pyrazine ring, renders the sulfur atom highly electrophilic and susceptible to nucleophilic attack. This forms the basis of the SuFEx reaction, where the fluoride ion acts as an excellent leaving group in aqueous or protic environments.

Section 3: Experimental Protocols

The following protocols are designed as self-validating systems, incorporating necessary controls and clear endpoints to ensure trustworthy and reproducible results.

Synthesis via Halogen Exchange (Halex) Reaction

This protocol outlines the synthesis of **Pyrazine-2-sulfonyl fluoride** from the commercially available Pyrazine-2-sulfonyl chloride. The core of this procedure is a nucleophilic substitution reaction where chloride is replaced by fluoride.

Causality: The choice of a fluoride source is critical. Alkali metal fluorides like potassium fluoride (KF) or cesium fluoride (CsF) are effective. The use of a phase-transfer catalyst (e.g., 18-crown-6) is often essential to enhance the solubility and nucleophilicity of the fluoride salt in aprotic solvents. Acetonitrile is selected as the solvent due to its high dielectric constant, which aids in dissolving the salts, and its inertness under the reaction conditions.

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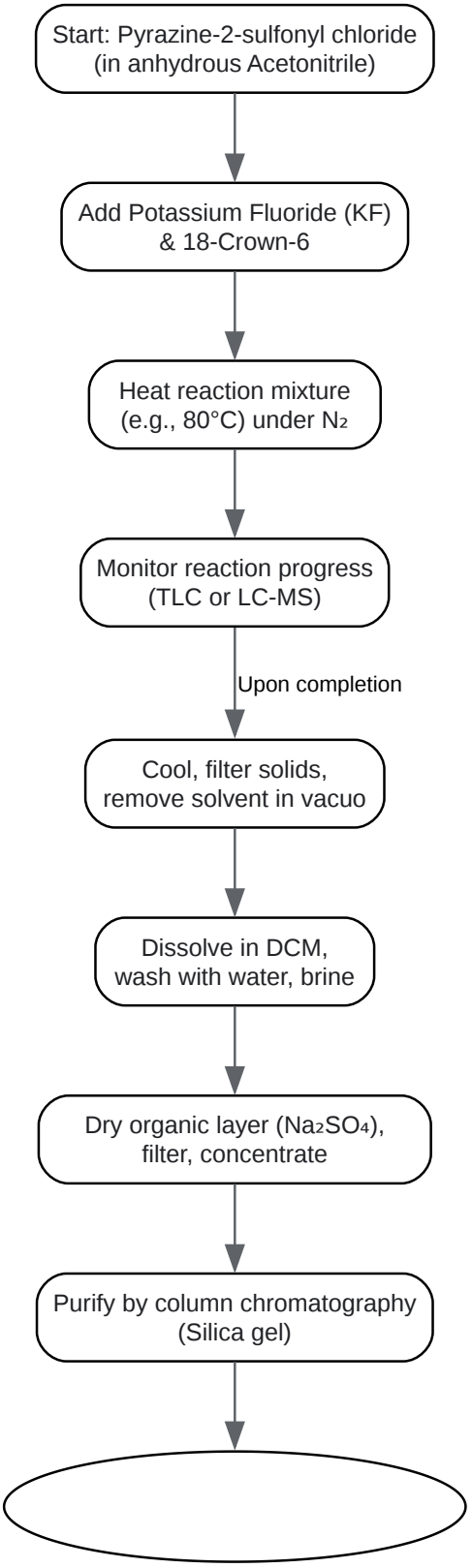

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Caption: Workflow for the synthesis of **Pyrazine-2-sulfonyl fluoride**.

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Step-by-Step Methodology:

- Preparation: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet, add Pyrazine-2-sulfonyl chloride (1.0 eq).
- Reagent Addition: Add anhydrous potassium fluoride (3.0 eq) and 18-crown-6 (0.1 eq).
- Solvent: Add anhydrous acetonitrile to achieve a concentration of approximately 0.1 M.
- Reaction: Heat the mixture to 80 °C and stir under a nitrogen atmosphere.
- Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed (typically 4-12 hours).
- Work-up: Cool the reaction to room temperature. Filter the mixture through a pad of Celite to remove inorganic salts, washing the pad with acetonitrile. Concentrate the filtrate under reduced pressure.
- Extraction: Dissolve the residue in dichloromethane (DCM) and transfer to a separatory funnel. Wash sequentially with water (2x) and brine (1x).
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo.
- Purification: Purify the crude product by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to yield the pure **Pyrazine-2-sulfonyl fluoride**.

Protocol: Determination of Hydrolytic Stability

Given its intended use in biological systems, assessing the stability of **Pyrazine-2-sulfonyl fluoride** in aqueous environments is paramount.

Causality: High-Performance Liquid Chromatography (HPLC) is the method of choice for this assay. It allows for the precise separation and quantification of the parent compound from its hydrolysis products over time. By running the experiment at two different pH values (e.g., physiological pH 7.4 and acidic pH 5.0), one can gain insights into its stability profile relevant to both plasma and endosomal/lysosomal compartments.

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Step-by-Step Methodology:

- Stock Solution: Prepare a 10 mM stock solution of **Pyrazine-2-sulfonyl fluoride** in anhydrous DMSO.
- Reaction Buffers: Prepare two aqueous buffers: Phosphate-Buffered Saline (PBS) at pH 7.4 and an acetate buffer at pH 5.0.
- Incubation: Add the stock solution to each buffer in separate vials to a final concentration of 100 µM. Ensure the final DMSO concentration is low (<1%) to not affect the kinetics. Incubate the vials at 37 °C.
- Time Points: At specified time points (e.g., 0, 1, 2, 4, 8, 24 hours), withdraw an aliquot from each vial.
- Quenching: Immediately quench the reaction by diluting the aliquot into a vial containing a cold acetonitrile/water mixture. This stops further degradation.
- HPLC Analysis: Analyze the quenched samples by reverse-phase HPLC with UV detection. Monitor the peak area corresponding to the parent **Pyrazine-2-sulfonyl fluoride**.
- Data Analysis: Plot the remaining percentage of the parent compound against time for each pH condition. From this data, the half-life ($t_{1/2}$) of the compound can be calculated. A stable compound will show minimal degradation over the 24-hour period.

Conclusion

Pyrazine-2-sulfonyl fluoride stands as a compound of significant interest for researchers at the intersection of organic synthesis, chemical biology, and drug development. Its architecture provides a unique combination of a privileged heterocyclic core with a selectively reactive covalent warhead. By understanding its fundamental physicochemical properties and employing robust, validated protocols for its synthesis and characterization, scientists can effectively leverage this powerful molecule to probe biological systems and develop next-generation covalent therapeutics.

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